

How to reduce non-specific bands using Signal Enhancer Hikari

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Signal Enhancer Hikari*

Cat. No.: *B1191876*

[Get Quote](#)

Technical Support Center: Signal Enhancer Hikari

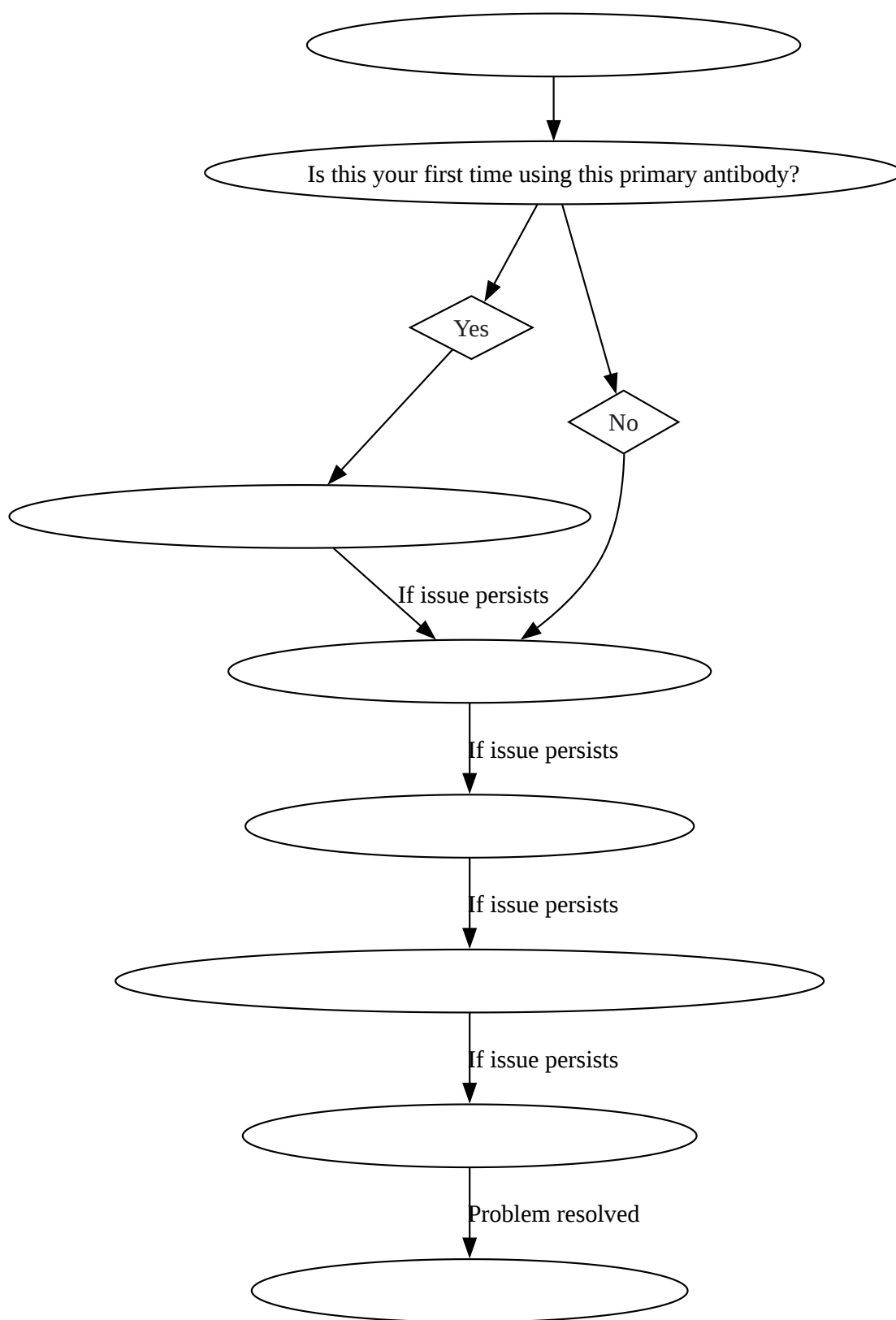
This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals using **Signal Enhancer Hikari** for Western blotting. Our goal is to help you achieve clear, specific results by reducing non-specific bands in your experiments.

Troubleshooting Guide: Reducing Non-Specific Bands

Encountering non-specific bands in your Western blot, even when using **Signal Enhancer Hikari**, can be frustrating. This guide provides a systematic approach to identify and resolve the root cause of this issue.

Problem: Non-specific bands are visible on the Western blot.

Follow these steps to troubleshoot the problem:



[Click to download full resolution via product page](#)

Step 1: Optimize Antibody Concentration

High antibody concentrations are a common cause of non-specific binding.[1][2][3][4][5] **Signal Enhancer Hikari** is designed to increase signal intensity, which may require you to further optimize your antibody dilutions.[6][7][8]

- **Primary Antibody:** If you are using the antibody for the first time, perform a dot blot to determine the optimal concentration. Otherwise, try increasing the dilution of your primary antibody in **Signal Enhancer Hikari** Solution A. A good starting point is to double the dilution factor you would use with a standard diluent.
- **Secondary Antibody:** Similarly, you may need to increase the dilution of your secondary antibody in **Signal Enhancer Hikari** Solution B. Excessive secondary antibody can lead to non-specific signals.[9] A control blot incubated with only the secondary antibody can help determine if it is the source of non-specific binding.[4]

Step 2: Review Blocking Protocol

Incomplete blocking can lead to antibodies binding non-specifically to the membrane.[1][10]

- **Blocking Agent:** Ensure you are using a fresh, high-quality blocking agent. Common choices include 5% non-fat dry milk or 3-5% Bovine Serum Albumin (BSA) in TBST or PBST. For phospho-specific antibodies, BSA is generally preferred as milk contains phosphoproteins that can interfere with the signal.[10]
- **Blocking Duration:** Increase the blocking time to 1-2 hours at room temperature or overnight at 4°C with gentle agitation.[4][11]

Step 3: Enhance Washing Steps

Insufficient washing will leave unbound antibodies on the membrane, contributing to background noise and non-specific bands.[11]

- **Washing Buffer:** Use a sufficient volume of washing buffer (e.g., TBST or PBST) to fully immerse the membrane.
- **Washing Duration and Frequency:** Increase the number and duration of your washes. For example, perform three to five washes of 10-15 minutes each with vigorous agitation.[3][10]

Step 4: Check Protein Loading and Sample Quality

Issues with your protein sample can also result in unexpected bands.

- **Protein Concentration:** Loading too much protein can lead to "ghost bands" and other non-specific signals.[\[3\]](#) Aim for a protein concentration of 20-30 μ g/well for cell lysates.[\[3\]](#)
- **Sample Degradation:** If you observe bands at a lower molecular weight than expected, your protein may have been degraded by proteases. Always prepare fresh samples and use protease inhibitors.[\[3\]](#)[\[9\]](#)

Step 5: Run Necessary Controls

Controls are essential for interpreting your results correctly.

- **Positive and Negative Controls:** Include positive and negative control lysates to confirm antibody specificity.
- **Secondary Antibody-Only Control:** As mentioned in Step 1, this helps identify non-specific binding from the secondary antibody.

Frequently Asked Questions (FAQs)

Q1: I've started using **Signal Enhancer Hikari** and now I see more non-specific bands. Why is this happening?

A1: **Signal Enhancer Hikari** significantly enhances the signal from antibody-antigen interactions.[\[6\]](#)[\[7\]](#)[\[12\]](#) If your primary or secondary antibody has some low-level cross-reactivity, the enhancer can make these previously faint, non-specific bands more apparent. The solution is often to further optimize your antibody concentrations by increasing their dilution.

Q2: Can I use my usual antibody dilutions with **Signal Enhancer Hikari**?

A2: It is recommended to re-optimize your antibody dilutions when switching to **Signal Enhancer Hikari**. Since the reagent enhances signal, you can often use more dilute antibody solutions, which can help reduce background and non-specific binding while saving on antibody costs.

Q3: Does **Signal Enhancer Hikari** replace the need for a blocking step?

A3: No, **Signal Enhancer Hikari** is an antibody diluent and signal amplifier; it is not a blocking agent. A separate blocking step is still crucial to prevent non-specific binding of antibodies to the membrane.[\[12\]](#)

Q4: What should I do if I still see non-specific bands after troubleshooting?

A4: If you have followed the troubleshooting guide and are still experiencing issues, consider the specificity of your primary antibody. Polyclonal antibodies, by nature, can sometimes bind to multiple epitopes.[\[3\]](#) You may need to try a different primary antibody, ideally a monoclonal antibody, that is more specific to your protein of interest.

Q5: Can the age or quality of my reagents affect the performance of **Signal Enhancer Hikari**?

A5: Yes, always use fresh, clean buffers and reagents.[\[2\]](#) Bacterial growth in blocking solutions or wash buffers can contribute to high background.[\[11\]](#) Ensure your **Signal Enhancer Hikari** has been stored correctly at 4°C and shielded from light.[\[12\]](#)

Data Presentation

The following table summarizes the expected performance improvements when using **Signal Enhancer Hikari** compared to a conventional diluent like TBS-T or PBS-T. The exact enhancement can be protein-dependent.[\[12\]](#)[\[13\]](#)

Feature	Conventional Diluent (TBS-T/PBS-T)	Signal Enhancer Hikari	Expected Improvement
Signal Intensity	Baseline	Several to >10-fold increase	Significant enhancement of target protein signal
Background Noise	Variable	Reduced	Clearer background, improved signal-to-noise ratio
Non-Specific Bands	May be present	Reduced or eliminated	Improved antibody specificity and cleaner blot

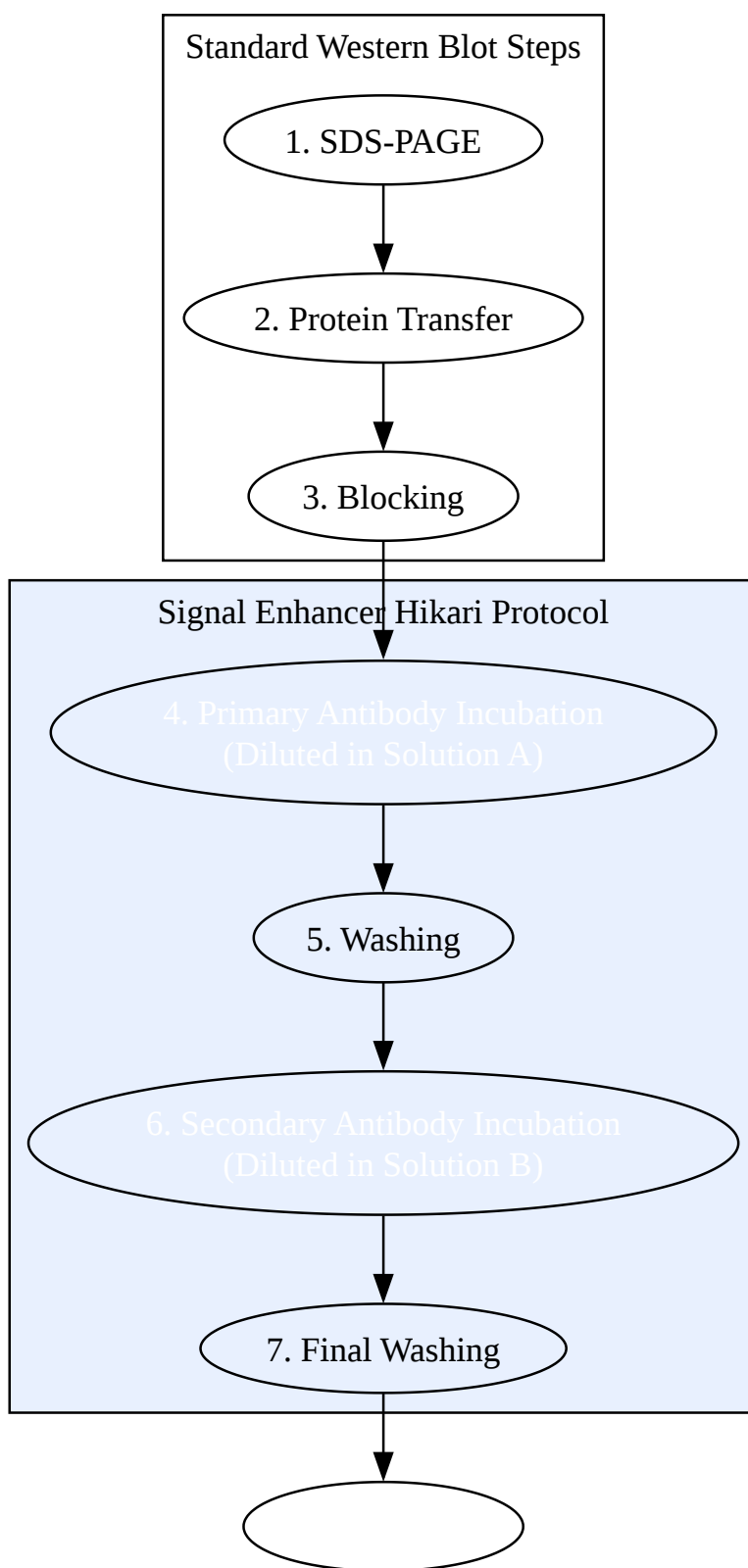
Experimental Protocols

Protocol: Western Blotting using **Signal Enhancer Hikari**

This protocol outlines the key steps for performing a Western blot with **Signal Enhancer Hikari**.

- Protein Separation and Transfer:
 - Separate your protein samples via SDS-PAGE.
 - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- Blocking:
 - Immerse the membrane in a suitable blocking buffer (e.g., 5% non-fat milk or 3-5% BSA in TBST/PBST).
 - Incubate for 1-2 hours at room temperature or overnight at 4°C with gentle agitation.
- Primary Antibody Incubation:

- Dilute your primary antibody in **Signal Enhancer Hikari** Solution A to its optimal concentration.
- Immerse the blocked membrane in the diluted primary antibody solution.
- Incubate for 1 hour at room temperature or overnight at 4°C with gentle agitation.
- Washing:
 - Wash the membrane three to five times for 10-15 minutes each with TBST or PBST.
- Secondary Antibody Incubation:
 - Dilute your HRP- or AP-conjugated secondary antibody in **Signal Enhancer Hikari** Solution B to its optimal concentration.
 - Immerse the membrane in the diluted secondary antibody solution.
 - Incubate for 1 hour at room temperature with gentle agitation.
- Final Washing:
 - Repeat the washing step as described in step 4.
- Detection:
 - Proceed with your chosen detection method (e.g., chemiluminescence or colorimetric).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. azurebiosystems.com \[azurebiosystems.com\]](#)
- [2. azurebiosystems.com \[azurebiosystems.com\]](#)
- [3. arp1.com \[arp1.com\]](#)
- [4. biossusa.com \[biossusa.com\]](#)
- [5. resources.tocris.com \[resources.tocris.com\]](#)
- [6. maxanim.com \[maxanim.com\]](#)
- [7. nacalai.com \[nacalai.com\]](#)
- [8. Nacalai USA, Inc. | Product | Signal Enhancer HIKARI \[nacalaiusa.com\]](#)
- [9. bio-rad-antibodies.com \[bio-rad-antibodies.com\]](#)
- [10. clyte.tech \[clyte.tech\]](#)
- [11. 5 Tips for Reducing Non-specific Signal on Western Blots - Nordic Biosite \[nordicbiosite.com\]](#)
- [12. nacalai.com \[nacalai.com\]](#)
- [13. genoprice.com \[genoprice.com\]](#)
- To cite this document: BenchChem. [How to reduce non-specific bands using Signal Enhancer Hikari]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1191876/docs#how-to-reduce-non-specific-bands-using-signal-enhancer-hikari\]](https://www.benchchem.com/product/b1191876/docs#how-to-reduce-non-specific-bands-using-signal-enhancer-hikari)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)